

physicochemical properties of 2-(4-Aminophenylthio)acetic acid

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Compound of Interest

Compound Name: 2-(4-Aminophenylthio)acetic acid

Cat. No.: B089599

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An In-depth Technical Guide on the Physicochemical Properties of 2-(4-Aminophenylthio)acetic acid

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(4-Aminophenylthio)acetic acid** (CAS No: 104-18-7), a compound of interest in pharmaceutical and chemical research.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and logical workflows to support laboratory investigation.

Core Physicochemical Data

2-(4-Aminophenylthio)acetic acid is an analytical reagent and a synthetic intermediate for dyes and pharmaceuticals.^[1] Its key properties are summarized below.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	104-18-7	[1][2]
Molecular Formula	C ₈ H ₉ NO ₂ S	[1][2]
Molecular Weight	183.23 g/mol	[1][2]
Appearance	Off-white to pale beige or light khaki crystalline powder.[1][2]	
Melting Point	196-203 °C	[1][2][3]
Boiling Point	405.3 ± 25.0 °C (Predicted)	[1][2]
Density	1.35 ± 0.1 g/cm ³ (Predicted)	[1][2]
pKa	3.21 ± 0.10 (Predicted)	[1][2]
LogP	1.4455 to 2.0267	[3][4]
Solubility	Soluble in methanol, acetone, toluene, n-octanol, acetonitrile, ethyl acetate, and dichloromethane.[1][2][3]	

| Storage Conditions | Store in a freezer at -20°C, or at room temperature (10-25°C) under an inert gas like nitrogen.[1][2][4] Protect from light.[4] | |

Experimental Protocols

The following sections detail standardized methodologies for determining the key physicochemical properties of **2-(4-Aminophenylthio)acetic acid**.

Melting Point Determination (Capillary Method)

The melting point provides a crucial indication of a compound's purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[5]

Methodology:

- **Sample Preparation:** Finely powder a small amount of the crystalline **2-(4-Aminophenylthio)acetic acid**.^[5] Pack the powder into a capillary tube to a height of 1-2 mm by tapping the sealed end of the tube on a hard surface.^[6]
- **Apparatus Setup:** Attach the capillary tube to a calibrated thermometer, ensuring the sample is level with the thermometer bulb.^[5]
- **Heating:** Place the assembly in a heating apparatus, such as a Thiele tube containing mineral oil or a digital melting point apparatus.^[5]
- **Determination:** Heat the apparatus rapidly to approximately 15-20°C below the expected melting point (around 197°C), then reduce the heating rate to 1-2°C per minute.^[5]
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).^[7] The melting point range is T1-T2.

Solubility Assessment (Qualitative)

This protocol determines the solubility of the compound in various solvents, which is fundamental for crystallization, extraction, and formulation.^[8]

Methodology:

- **Sample Preparation:** Place approximately 25 mg of **2-(4-Aminophenylthio)acetic acid** into a small test tube.^[9]
- **Solvent Addition:** Add 0.75 mL of the selected solvent (e.g., water, methanol, ethyl acetate) to the test tube in small portions.^[9]
- **Mixing:** After each addition, shake the test tube vigorously for at least 60 seconds.^[8]
- **Observation:** Observe the mixture. The compound is considered "soluble" if it dissolves completely. It is "insoluble" if it remains undissolved.^[8] If a small amount remains, it may be classified as "partially soluble."
- **Acid-Base Testing:** For aqueous solutions, test the pH with litmus paper to determine if the compound imparts acidic or basic properties to the solution.^[10]

pKa Determination

The acid dissociation constant (pKa) is a measure of a molecule's acidity. Potentiometric titration is a precise method for its determination.^[11]

Methodology:

- **Solution Preparation:** Prepare a solution of **2-(4-Aminophenylthio)acetic acid** of a known concentration (e.g., 0.01 M) in a suitable solvent system (e.g., an aqueous-organic mixture, due to its limited water solubility).^[12] Ensure the solution is free of carbonate.^[11]
- **Titration Setup:** Calibrate a pH meter with standard buffers. Place the electrode into the sample solution.
- **Titration:** Add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.
- **Data Collection:** Record the pH of the solution after each addition of the titrant.
- **Analysis:** Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of a compound's lipophilicity and is critical for predicting its absorption, distribution, metabolism, and excretion (ADME) properties.^[13] The shake-flask method is a common approach.^[14]

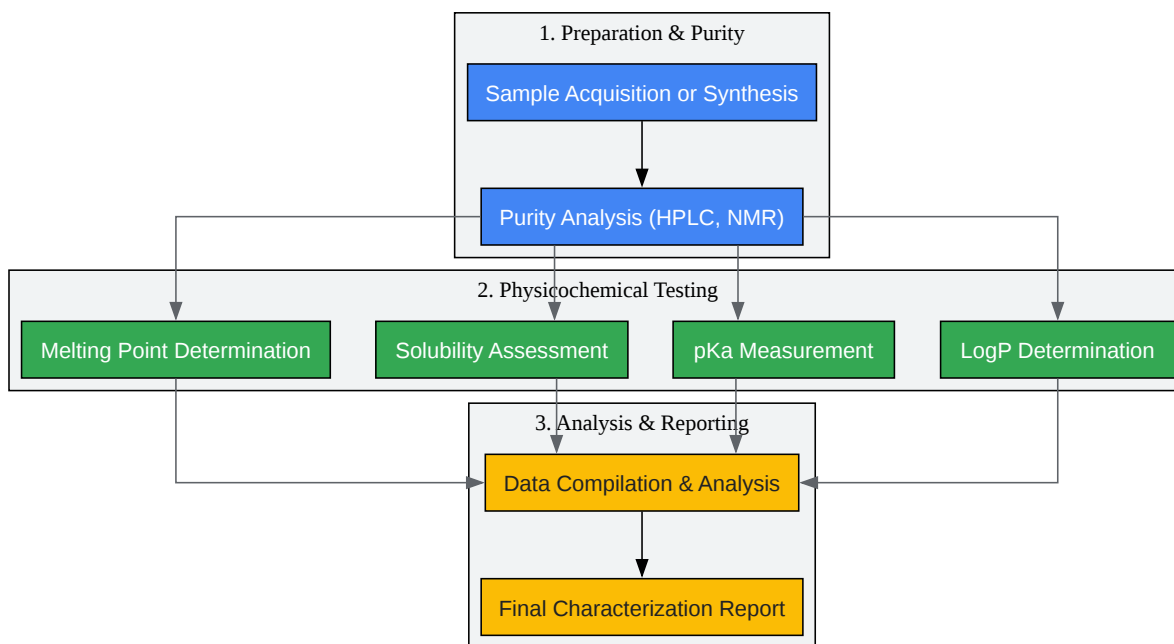
Methodology:

- **Phase Preparation:** Prepare a biphasic system by saturating n-octanol with water and water with n-octanol. For compounds with ionizable groups, use a buffer (e.g., phosphate buffer at pH 7.4) for the aqueous phase.^[15]
- **Compound Addition:** Dissolve a precisely weighed amount of **2-(4-Aminophenylthio)acetic acid** in one of the phases.

- Partitioning: Combine equal volumes of the n-octanol and aqueous phases in a separatory funnel. Shake vigorously to allow the compound to partition between the two layers until equilibrium is reached.[\[13\]](#)
- Phase Separation: Allow the layers to separate completely.
- Concentration Analysis: Carefully separate the two phases. Determine the concentration of the compound in each phase using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[15\]](#)
- Calculation: Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of this value.[\[14\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a chemical compound such as **2-(4-Aminophenylthio)acetic acid**.



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Physicochemical Characterization Workflow

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